

Personal protective equipment for handling 4-Amino-2-bromophenol

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Compound of Interest

Compound Name: 4-Amino-2-bromophenol

Cat. No.: B112063

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Essential Safety and Handling Guide for 4-Amino-2-bromophenol

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **4-Amino-2-bromophenol** (CAS No. 16750-67-7). Adherence to these protocols is essential for ensuring laboratory safety and minimizing exposure risks.

Hazard Assessment: **4-Amino-2-bromophenol** is classified as a hazardous substance. It is known to cause skin irritation (H315) and serious eye irritation (H319).[1][2] Some sources also indicate it may be harmful if swallowed (H302).[2][3][4] Therefore, stringent safety measures are required during its handling and disposal.

Personal Protective Equipment (PPE)

A multi-layered PPE approach is mandatory to prevent accidental exposure. The following table summarizes the required PPE for handling **4-Amino-2-bromophenol**.

PPE Category	Specification	Purpose
Eye and Face Protection	Chemical splash goggles or a full-face shield meeting EN 166 standards.[5]	Protects eyes and face from splashes and airborne particles.[6]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene, or Butyl rubber).[6][7]	Prevents skin contact and absorption of the chemical.
Body Protection	A standard laboratory coat or chemical-resistant coveralls.[5][6]	Provides a barrier against accidental spills and contamination.
Respiratory Protection	A NIOSH-approved respirator may be necessary if working in a poorly ventilated area or when dust may be generated. [5][6]	Protects the respiratory system from inhalation of harmful dust or vapors.
Foot Protection	Closed-toe shoes, preferably chemical-resistant footwear.[6]	Protects feet from spills.

Operational Plan: Step-by-Step Handling Protocol

A systematic workflow is crucial for the safe handling of **4-Amino-2-bromophenol**.

1. Preparation:

- **Engineering Controls:** All work should be conducted in a well-ventilated laboratory. For procedures with a risk of aerosolization (e.g., weighing, preparing solutions), the use of a certified chemical fume hood is mandatory.[8] Ensure that eyewash stations and safety showers are readily accessible.[5]
- **PPE Inspection:** Before starting, inspect all PPE for integrity. Ensure gloves are free of punctures and tears.

2. Weighing and Transfer:

- Perform all weighing and transfer operations within a chemical fume hood to contain any airborne particles.[\[8\]](#)
- Use a disposable weighing boat or tared container to avoid contamination of laboratory balances.
- Handle the solid compound gently to minimize the generation of dust.

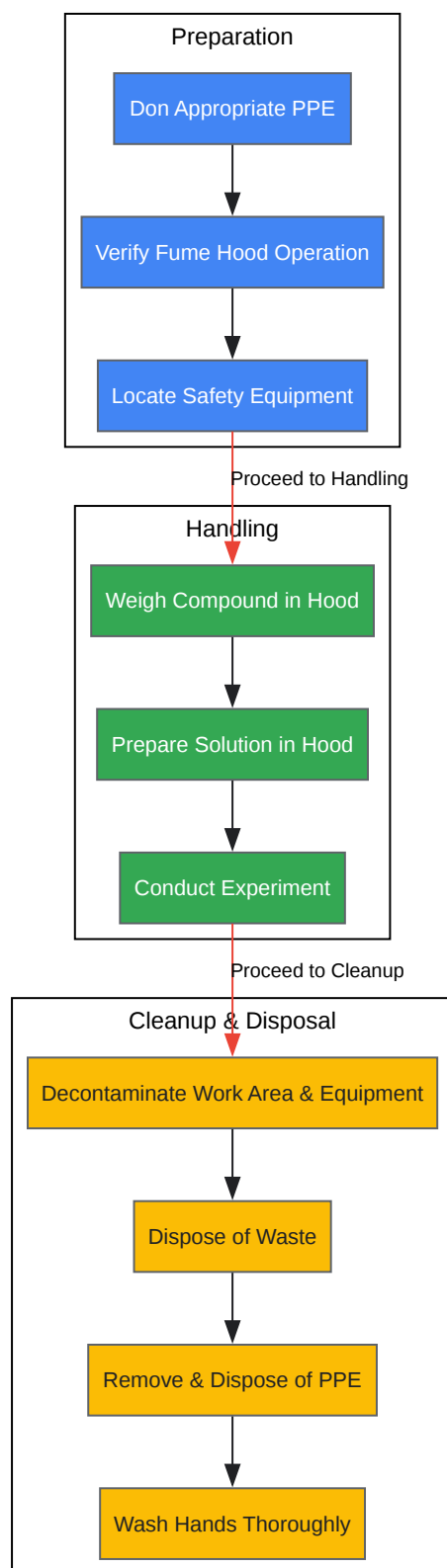
3. Dissolution:

- When preparing solutions, slowly add the solid **4-Amino-2-bromophenol** to the solvent to prevent splashing.
- Keep the container covered as much as possible during the dissolution process.

4. Post-Handling:

- Thoroughly clean the work area after use.
- Decontaminate all equipment that came into contact with the chemical using an appropriate solvent.
- Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)[\[3\]](#)

Experimental Workflow Diagram:



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Caption: Workflow for the safe handling of **4-Amino-2-bromophenol**.

Disposal Plan

Proper disposal of chemical waste is critical to ensure laboratory and environmental safety.

- **Solid Waste:** Collect all solid waste, including any unused **4-Amino-2-bromophenol**, in a designated, sealed, and clearly labeled hazardous waste container. The label must include the chemical name and all associated hazard warnings.
- **Liquid Waste:** Solutions containing **4-Amino-2-bromophenol** should be collected in a separate, sealed, and clearly labeled hazardous waste container. Do not mix with other incompatible waste streams.
- **Contaminated Materials:** All disposable materials that have come into contact with **4-Amino-2-bromophenol**, such as gloves, weighing boats, and paper towels, must be disposed of as contaminated solid waste.^[7]
- **Regulations:** All waste disposal must be carried out in strict accordance with local, regional, and national hazardous waste regulations.^{[1][9]} Entrust disposal to a licensed waste disposal company.^[1] Contaminated clothing should be taken off and washed before reuse.^{[1][3]}

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References

- 1. tcichemicals.com [tcichemicals.com]
- 2. chemical-label.com [chemical-label.com]
- 3. Page loading... [guidechem.com]
- 4. 4-Amino-2-bromophenol | C₆H₆BrNO | CID 14440265 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. fishersci.co.uk [fishersci.co.uk]
- 6. benchchem.com [benchchem.com]

- 7. benchchem.com [benchchem.com]
- 8. benchchem.com [benchchem.com]
- 9. fishersci.com [fishersci.com]
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